

Proper Disposal of Methyl 4-vinylbenzoate: A Safety and Operations Guide

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Compound of Interest

Compound Name: Methyl 4-vinylbenzoate

Cat. No.: B093427

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring a safe laboratory environment and regulatory compliance. This guide provides essential safety and logistical information for the disposal of **Methyl 4-vinylbenzoate**, a compound that requires careful management due to its potential hazards.

Safety and Handling Precautions

Before handling **Methyl 4-vinylbenzoate**, it is crucial to be aware of its associated hazards. It is classified as a substance that causes skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2]} Adherence to proper personal protective equipment (PPE) protocols is mandatory. This includes wearing a dust mask (type N95 or equivalent), chemical safety goggles, and gloves.^{[1][3]} Always handle this chemical in a well-ventilated area, such as a fume hood.^[3]

In the event of accidental exposure, the following first-aid measures should be taken:

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.^[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation persists, consult a physician.^[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical advice if irritation persists.^[3]

- Ingestion: Clean the mouth with water and drink plenty of water afterwards. Seek medical attention if you feel unwell.[3][4]

Quantitative Data Summary

The following table summarizes key quantitative data for **Methyl 4-vinylbenzoate** for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ₂
Molecular Weight	162.19 g/mol
Melting Point	32-37 °C (lit.)
Boiling Point	235 °C (lit.)
Density	1.025 g/cm ³ at 25 °C (lit.)
Storage Temperature	2-8°C
CAS Number	1076-96-6

Step-by-Step Disposal Procedure

The disposal of **Methyl 4-vinylbenzoate** must be conducted in accordance with all local, regional, and national hazardous waste regulations.[3][4] The following procedure provides a general framework for its safe disposal.

- Container Management: Do not mix **Methyl 4-vinylbenzoate** with other waste.[4] Keep the chemical in its original, suitable, and closed container for disposal.[3][5] Uncleaned containers should be treated with the same precautions as the product itself.[4]
- Waste Collection: For spills, sweep up the solid material and place it into a suitable, labeled container for disposal.[3][6] Avoid generating dust.[3] For unused or waste product, ensure it is securely sealed in its container.
- Engage a Licensed Waste Disposal Service: The disposal of chemical waste must be handled by an approved and licensed waste disposal company.[3] Provide the service with

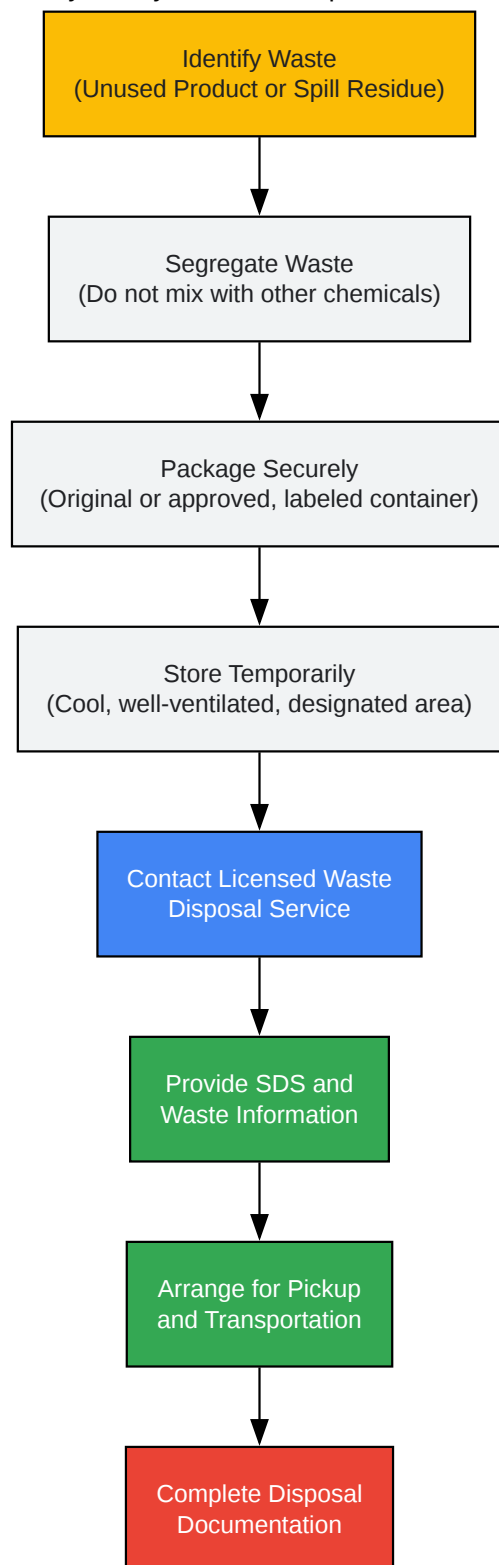
the Safety Data Sheet (SDS) for **Methyl 4-vinylbenzoate** to ensure they have complete and accurate information for proper handling and disposal.

- Documentation: Maintain records of the disposal process, including the name of the waste disposal company, the date of disposal, and the quantity of waste. This is crucial for regulatory compliance and laboratory safety audits.
- Environmental Precaution: Do not allow the product to enter drains or waterways.^[4]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Methyl 4-vinylbenzoate**.

Methyl 4-vinylbenzoate Disposal Workflow



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Caption: Workflow for the proper disposal of **Methyl 4-vinylbenzoate**.

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